

Comparative Guide: The Strategic Utility of Butyl Ethenyl(methyl)phosphinate

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Compound of Interest

Compound Name: *Butyl ethenyl(methyl)phosphinate*

CAS No.: 5238-94-8

Cat. No.: B2718821

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Executive Summary

Butyl ethenyl(methyl)phosphinate is a specialized organophosphorus reagent used primarily as a Michael acceptor and radical monomer. It serves as a critical intermediate for introducing the methylphosphinic acid motif into bioactive molecules (e.g., GABA analogues, metalloprotease inhibitors) and functional polymers.

While the Ethyl ester analogue is more common, the Butyl ester offers distinct physicochemical advantages—specifically enhanced lipophilicity and hydrolytic stability—making it the superior choice for lipophilic prodrug synthesis and reactions requiring extended stability in aqueous media.

Comparative Efficacy Analysis

The following table contrasts **Butyl ethenyl(methyl)phosphinate** with its two primary alternatives: the standard Ethyl ethenyl(methyl)phosphinate and the related Diethyl vinylphosphonate.

Table 1: Physicochemical & Synthetic Performance Matrix[1]

Feature	Butyl ethenyl(methyl)phosphinate	Ethyl ethenyl(methyl)phosphinate	Diethyl vinylphosphonate
Structure	Vinyl-P(O)(Me)-OBu	Vinyl-P(O)(Me)-OEt	Vinyl-P(O)(OEt) ₂
CAS Number	5238-94-8	61753-00-2	682-30-4
Lipophilicity (LogP)	High (~1.8)	Moderate (~0.8)	Moderate (~0.5)
Hydrolytic Stability	High (Steric bulk of butyl group retards hydrolysis)	Moderate (Prone to acid/base hydrolysis)	Low (Phosphonate esters cleave easily)
Michael Reactivity	Moderate-High (Methyl group is electron-donating, activating the vinyl)	High	Moderate (Ethoxy groups are electron-withdrawing)
Volatility	Low (Safer handling, <1% loss in vacuum)	Moderate (Significant loss in high-vac)	Moderate
Primary Application	Lipophilic Prodrugs, Stable Monomers	General Synthesis	Flame Retardants, General Synthesis

Key Technical Insights

- Lipophilic Advantage:** The butyl chain increases the partition coefficient (LogP), facilitating cell membrane permeability in prodrug designs without altering the core pharmacophore.
- Stability in Workup:** Unlike ethyl esters, which can partially hydrolyze during acidic workups, the butyl ester resists cleavage, leading to higher isolated yields of the intermediate phosphinate esters.
- Polymerization Kinetics:** In radical polymerization, the butyl ester exhibits a slower propagation rate (

) due to steric hindrance, allowing for better control over molecular weight distribution (PDI) compared to the ethyl analogue.

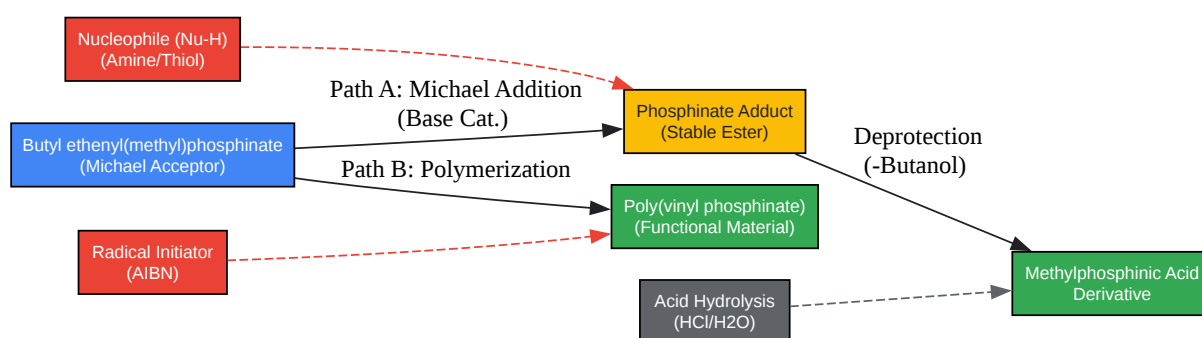
Mechanistic Pathways & Workflow

The primary utility of this reagent lies in the Phospha-Michael Addition, where a nucleophile (amine, thiol, or carbon) attacks the

-carbon of the vinyl group.

Figure 1: Reaction Pathway Logic

The diagram below illustrates the divergent pathways for **Butyl ethenyl(methyl)phosphinate**: Path A (Michael Addition) and Path B (Radical Polymerization).



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Caption: Path A depicts the synthesis of small-molecule phosphinates via Michael addition. Path B shows the route to functional polymers.

Experimental Protocol: Michael Addition

Objective: Synthesis of a GABA analogue precursor via conjugate addition of an amine to **Butyl ethenyl(methyl)phosphinate**.

Materials

- Reagent: **Butyl ethenyl(methyl)phosphinate** (1.0 equiv)
- Nucleophile: Benzylamine (1.1 equiv)
- Catalyst: DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) (0.1 equiv)
- Solvent: Dichloromethane (DCM) or Ethanol (EtOH)

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask under Nitrogen (), dissolve **Butyl ethenyl(methyl)phosphinate** (10 mmol) in anhydrous DCM (20 mL).
- Addition: Cool the solution to 0°C. Add DBU (1 mmol) followed by the dropwise addition of Benzylamine (11 mmol).
 - Expert Note: The reaction is exothermic. Control temperature to prevent polymerization.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor via TLC (SiO₂, 5% MeOH in DCM) or ³¹P NMR (shift from ~28 ppm vinyl to ~45 ppm alkyl).
- Workup:
 - Wash the organic layer with 1M HCl (to remove excess amine and DBU).
 - Advantage:[1] The butyl ester remains intact during this acidic wash, unlike the ethyl ester which may degrade.
 - Dry over MgSO₄, filter, and concentrate in vacuo.
- Purification: Purify the residue via flash column chromatography (Gradient: 0-10% MeOH in DCM) to obtain the target aminopropyl phosphinate.

References

- Chemical Identity & Properties

- **Butyl ethenyl(methyl)phosphinate** (CAS 5238-94-8).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) National Center for Biotechnology Information. PubChem Compound Summary. [\[Link\]](#)
- Keglevich, G. (2015). Organophosphorus Chemistry: From Molecules to Applications. Wiley-VCH.
- Michael Addition Protocols
 - Kiss, N. Z., et al. (2018). "Green synthesis of phosphinates via the Michael reaction." Green Processing and Synthesis. [\[Link\]](#)
- Commercial Availability & Specifications

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Sources

- [1. Phosphinate | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. 1394051-23-0,\(1R\)-1-\(1-benzyl-1H-pyrazol-4-yl\)ethan-1-ol-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 \[accelachem.com\]](#)
- [3. Phosphinate | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [4. search.molmall.net \[search.molmall.net\]](#)
- [5. butyl ethenyl\(methyl\)phosphinate | 5238-94-8 \[sigmaaldrich.com\]](#)
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